

Preparing a Stock Solution of ARN22089 using DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: ARN22089

Cat. No.: B12371443

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This document provides detailed application notes and protocols for the preparation and use of a Dimethyl Sulfoxide (DMSO) stock solution of **ARN22089**, a potent inhibitor of the CDC42 GTPase interaction. The provided methodologies are intended to guide researchers in utilizing **ARN22089** for in vitro and in vivo studies targeting cancer cell proliferation, signaling pathways, and angiogenesis.

Chemical Properties and Solubility

ARN22089 is a trisubstituted pyrimidine with a molecular weight of 373.50 g/mol [\[1\]](#) It is an orally active compound that functions by blocking the interaction of CDC42 GTPases with their downstream effectors.

Table 1: Chemical and Physical Properties of **ARN22089**

Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₇ N ₅	[1]
Molecular Weight	373.50 g/mol	[1]
CAS Number	2248691-29-2	[1]
Appearance	Solid	[2]
Solubility in DMSO	100 mg/mL (267.74 mM)	

Note: Solubility in DMSO may be enhanced with ultrasonication and warming to 60°C. It is recommended to use newly opened, anhydrous DMSO as the solvent is hygroscopic.

Preparation of ARN22089 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ARN22089** in DMSO.

Materials:

- **ARN22089** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonicator (optional)
- Calibrated pipettes

Protocol:

- Calculate the required mass of **ARN22089**: To prepare 1 mL of a 10 mM stock solution, use the following calculation:

- $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 373.50 \text{ g/mol} \times 1000 \text{ mg/g} = 3.735 \text{ mg}$
- Weigh **ARN22089**: Carefully weigh out 3.735 mg of **ARN22089** powder and place it in a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **ARN22089** powder.
- Dissolve the compound: Vortex the tube for 1-2 minutes to dissolve the powder. If necessary, briefly warm the solution to 60°C and/or use an ultrasonicator to aid in dissolution. Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
- Aliquot and Store: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the stock solution aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

In Vitro Applications and Protocols

ARN22089 has demonstrated broad anti-cancer activity in a variety of cancer cell lines.

Table 2: IC₅₀ Values of **ARN22089** in Various Cancer Cell Lines

Cell Line	Cancer Type	IC ₅₀ (μM)
SKM28	Melanoma	24.8
SKMel3	Melanoma	4.2
WM3248	Melanoma	4.5
A375	Melanoma	4.9
SW480	Colon Cancer	8.6

Cell Viability Assay (MTT Assay)

This protocol outlines the use of the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay to determine the cytotoxic effects of **ARN22089** on cancer cells.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- 96-well plates
- **ARN22089** stock solution (10 mM in DMSO)
- MTT solution (5 mg/mL in PBS)
- DMSO (for solubilizing formazan crystals)
- Phosphate-buffered saline (PBS)
- Microplate reader

Protocol:

- **Cell Seeding:** Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium. Incubate overnight at 37°C in a 5% CO₂ incubator.
- **Compound Treatment:** The next day, prepare serial dilutions of **ARN22089** in complete culture medium from the 10 mM stock solution. The final concentrations should typically range from 0.1 μ M to 100 μ M. Remove the old medium from the wells and add 100 μ L of the medium containing the different concentrations of **ARN22089**. Include a vehicle control (DMSO at the same final concentration as the highest **ARN22089** concentration).
- **Incubation:** Incubate the plate for 48-72 hours at 37°C in a 5% CO₂ incubator.
- **MTT Addition:** After the incubation period, add 10 μ L of 5 mg/mL MTT solution to each well and incubate for 4 hours at 37°C.

- **Formazan Solubilization:** Carefully remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control and determine the IC₅₀ value.

Western Blot Analysis of pERK and pS6

This protocol describes the detection of phosphorylated ERK (pERK) and S6 (pS6) levels in cancer cells treated with **ARN22089** to assess its effect on the MAPK and mTOR signaling pathways.

Materials:

- Cancer cell line of interest
- 6-well plates
- **ARN22089** stock solution (10 mM in DMSO)
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., rabbit anti-pERK1/2, rabbit anti-pS6)
- Secondary antibody (e.g., HRP-conjugated anti-rabbit IgG)
- Chemiluminescent substrate
- Imaging system

Protocol:

- **Cell Treatment:** Seed cells in 6-well plates and grow to 70-80% confluency. Treat the cells with various concentrations of **ARN22089** (e.g., 5, 10, 20 μ M) for 6 to 24 hours. Include a vehicle control.
- **Cell Lysis:** Wash the cells with ice-cold PBS and lyse them with RIPA buffer.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA protein assay.
- **SDS-PAGE and Transfer:** Load equal amounts of protein (20-30 μ g) onto an SDS-PAGE gel. After electrophoresis, transfer the proteins to a PVDF membrane.
- **Blocking and Antibody Incubation:** Block the membrane with blocking buffer for 1 hour at room temperature. Incubate the membrane with primary antibodies against pERK and pS6 (typically at a 1:1000 dilution) overnight at 4°C.
- **Secondary Antibody and Detection:** Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody (typically at a 1:5000 dilution) for 1 hour at room temperature. After further washes, add the chemiluminescent substrate and visualize the protein bands using an imaging system.
- **Analysis:** Analyze the band intensities to determine the effect of **ARN22089** on the phosphorylation levels of ERK and S6.

In Vitro Angiogenesis Assay (Tube Formation Assay)

This protocol assesses the effect of **ARN22089** on the tube-forming ability of endothelial cells, a key process in angiogenesis.

Materials:

- Human Umbilical Vein Endothelial Cells (HUVECs)
- Endothelial cell growth medium
- Matrigel or other basement membrane matrix

- 96-well plates
- **ARN22089** stock solution (10 mM in DMSO)
- Calcein AM (optional, for fluorescence imaging)

Protocol:

- **Plate Coating:** Thaw Matrigel on ice and coat the wells of a 96-well plate with 50 μ L of Matrigel per well. Incubate at 37°C for 30-60 minutes to allow the gel to solidify.
- **Cell Seeding and Treatment:** Resuspend HUVECs in endothelial cell growth medium containing various concentrations of **ARN22089** (e.g., 1, 5, 10 μ M). Seed the cells onto the solidified Matrigel at a density of 1.5×10^4 cells per well.
- **Incubation:** Incubate the plate for 4-12 hours at 37°C in a 5% CO₂ incubator.
- **Imaging:** Observe the formation of tube-like structures using a phase-contrast microscope. For quantitative analysis, the cells can be labeled with Calcein AM before imaging with a fluorescence microscope.
- **Quantification:** Quantify the extent of tube formation by measuring parameters such as the number of nodes, number of branches, and total tube length using image analysis software.

In Vivo Application: Patient-Derived Xenograft (PDX) Model

This protocol provides a general guideline for evaluating the in vivo efficacy of **ARN22089** in a patient-derived xenograft (PDX) mouse model.

Materials:

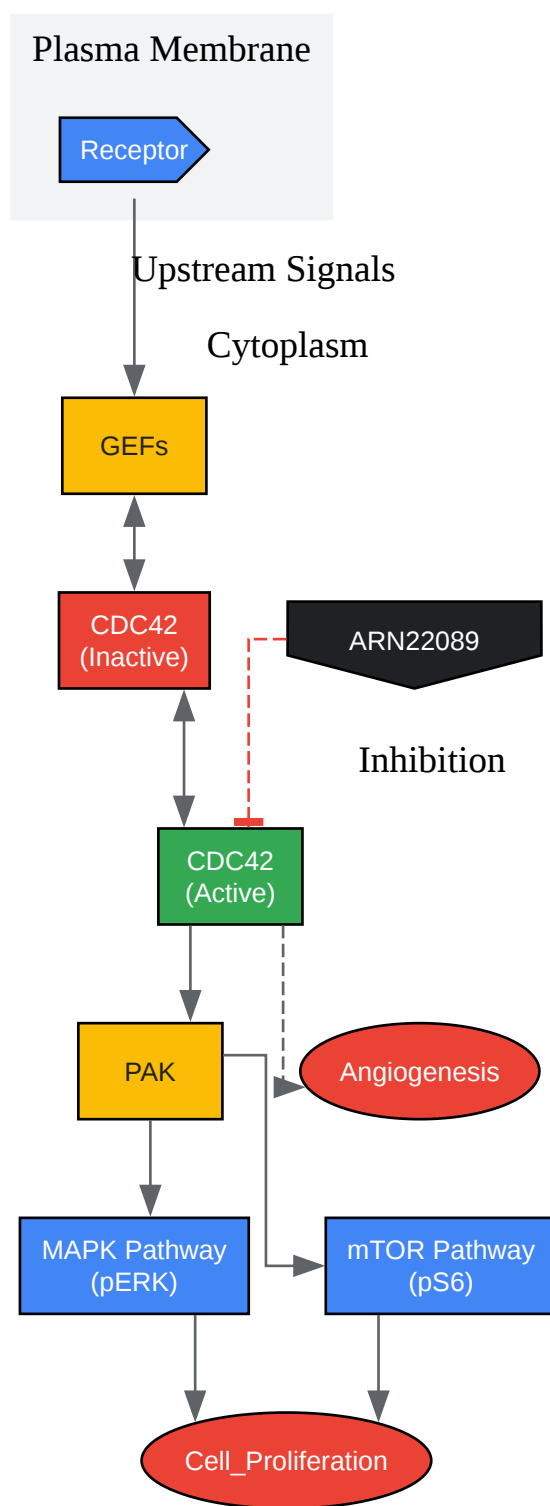
- Immunodeficient mice (e.g., NSG mice)
- Patient-derived tumor tissue
- **ARN22089**

- Vehicle solution (e.g., 5% DMSO, 40% PEG300, 5% Tween-80, 50% saline)
- Calipers

Protocol:

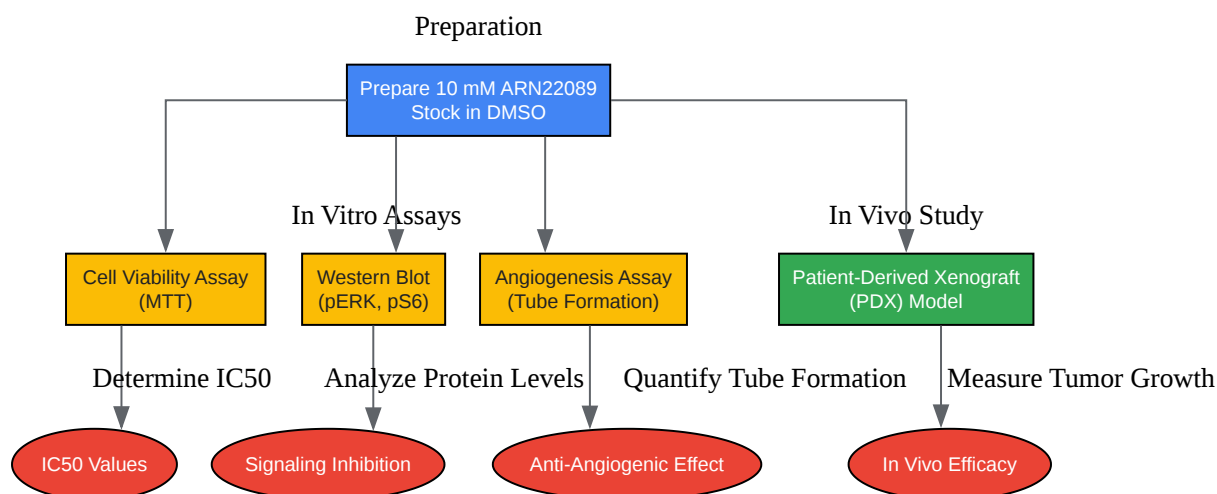
- PDX Establishment: Implant a small fragment of patient-derived tumor tissue subcutaneously into the flank of immunodeficient mice.
- Tumor Growth and Randomization: Monitor tumor growth by measuring tumor volume with calipers ($\text{Volume} = (\text{length} \times \text{width}^2)/2$). When tumors reach a volume of 100-150 mm³, randomize the mice into treatment and control groups.
- Dosing: Prepare the **ARN22089** formulation in the vehicle solution. Administer **ARN22089** to the treatment group via a suitable route (e.g., intraperitoneal injection) at a predetermined dose and schedule (e.g., 10-25 mg/kg, twice weekly).[1] Administer the vehicle solution to the control group.
- Monitoring: Monitor tumor volume and body weight of the mice 2-3 times per week.
- Endpoint: The study can be terminated when tumors in the control group reach a predetermined size or after a specific duration of treatment.
- Analysis: Compare the tumor growth inhibition in the **ARN22089**-treated group to the control group to evaluate the anti-tumor efficacy.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: **ARN22089** inhibits the active form of CDC42, blocking downstream signaling pathways.



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Caption: Experimental workflow for evaluating the efficacy of **ARN22089**.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. Protocol to generate a patient derived xenograft model of acquired resistance to immunotherapy in humanized mice - PMC [pmc.ncbi.nlm.nih.gov]
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